

# Efavirenz-<sup>13</sup>C<sub>6</sub>: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: Efavirenz-<sup>13</sup>C<sub>6</sub>

Cat. No.: B13860579

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For researchers, scientists, and drug development professionals, this guide provides an in-depth overview of Efavirenz-<sup>13</sup>C<sub>6</sub>, including supplier details, purity information, and established experimental protocols. This document is intended to serve as a comprehensive resource for the procurement and application of this stable isotope-labeled internal standard in a research setting.

Stable isotope-labeled compounds are critical tools in drug discovery and development, primarily utilized as internal standards in quantitative bioanalysis. Efavirenz-<sup>13</sup>C<sub>6</sub>, the <sup>13</sup>C-labeled version of the non-nucleoside reverse transcriptase inhibitor Efavirenz, offers a high degree of accuracy for mass spectrometry-based assays.<sup>[1]</sup> This guide outlines key considerations for sourcing high-purity Efavirenz-<sup>13</sup>C<sub>6</sub> and provides a detailed experimental protocol for its use.

## Supplier and Purity Analysis

The selection of a suitable supplier for Efavirenz-<sup>13</sup>C<sub>6</sub> is a critical first step to ensure the reliability and accuracy of experimental results. Purity, isotopic enrichment, and available documentation are primary factors for consideration. The following table summarizes publicly available information from various suppliers.

Supplier	Purity	Isotopic Incorporation	Method	CAS Number	Notes
Clearsynth	98.13% <a href="#">[2]</a>	Not specified	HPLC <a href="#">[2]</a>	1261394-62-0 <a href="#">[2]</a>	Accompanied by a Certificate of Analysis. Intended for use as an internal standard for GC- or LC-mass spectrometry. <a href="#">[2]</a>
Simson Pharma Limited	Not specified	Not specified	Not specified	1261394-62-0 <a href="#">[3]</a>	Accompanied by a Certificate of Analysis. <a href="#">[3]</a>
MedchemExpress	Not specified	Not specified	Not specified	1261394-62-0 <a href="#">[1]</a>	States the product can be used as a tracer or an internal standard for NMR, GC-MS, or LC-MS. <a href="#">[1]</a>
Acanthus Research	Not specified	Not specified	Not specified	1261394-62-0 <a href="#">[4]</a>	Product number EFA-16-002. <a href="#">[4]</a>
Sapphire Bioscience (distributing for Toronto)	Not specified	Not specified	Not specified	1261394-62-0 <a href="#">[5]</a>	Product is for research use only.

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Biomol (distributing for IsoSciences)	>98% <sup>[6]</sup>	>99% <sup>[6]</sup>	Not specified	1261394-62- 0 <sup>[6]</sup>	Intended for use as an LC/MS internal standard. <sup>[6]</sup>
Alsachim	99.3% <sup>[7]</sup>	Not specified	Not specified	Not specified	Mentioned in a research paper as the source for a validated bioanalytical method. <sup>[7]</sup>

## Experimental Protocol: Quantification of Efavirenz in Human Plasma using LC-MS/MS

The following protocol is a detailed methodology for the use of Efavirenz-<sup>13</sup>C<sub>6</sub> as an internal standard in a sensitive and selective liquid chromatography/tandem mass spectrometry (LC-MS/MS) method for the quantitative analysis of Efavirenz in human plasma. This method is based on a published study and is intended for research purposes.<sup>[7]</sup>

### Materials and Reagents

- Efavirenz (analyte)
- Efavirenz-<sup>13</sup>C<sub>6</sub> (internal standard)
- HPLC-grade acetonitrile
- Reagent-grade formic acid
- Drug-free blank human plasma

### Preparation of Stock and Working Solutions

- Internal Standard Stock Solution (1 mg/mL): Dissolve an appropriate amount of Efavirenz-<sup>13</sup>C<sub>6</sub> in 1% formic acid in acetonitrile.[\[7\]](#)
- Internal Standard Working Solution (10 ng/mL): Dilute the internal standard stock solution with 0.1% formic acid in acetonitrile.[\[7\]](#)
- Efavirenz Stock Solution: Prepare a stock solution of Efavirenz in a suitable solvent.
- Calibration Standards and Quality Control (QC) Samples: Prepare calibration standards and QC samples by spiking drug-free human plasma with known concentrations of the Efavirenz stock solution. The concentration range for calibration curves in the cited study was 1.0–2,500 ng/mL.[\[7\]](#)

## Sample Preparation

The sample preparation method employed is protein precipitation.[\[7\]](#)

- To a 50 µL aliquot of plasma sample (calibration standard, QC, or unknown), add a sufficient volume of the internal standard working solution.
- Add a protein precipitating agent, such as acetonitrile.
- Vortex the mixture to ensure thorough mixing and precipitation of proteins.
- Centrifuge the samples to pellet the precipitated proteins.
- Dilute the resulting supernatant with water (1:1 ratio).[\[7\]](#)
- Transfer the final diluted sample to an autosampler vial for LC-MS/MS analysis.

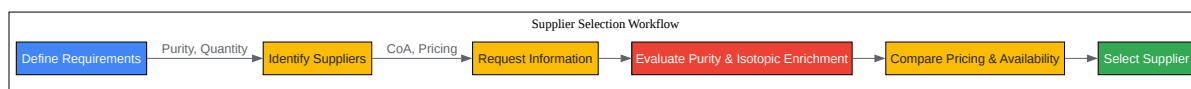
## LC-MS/MS Conditions

- Liquid Chromatography (LC):
  - A gradient program is used for the elution of analytes.[\[7\]](#)
  - Mobile Phase A: 0.1% formic acid in water.[\[7\]](#)
  - Mobile Phase B: 0.1% formic acid in acetonitrile.[\[7\]](#)

- Flow Rate: 0.3 mL/min.[7]
- The total run time is approximately 5 minutes.[7]
- Mass Spectrometry (MS/MS):
  - Ionization Mode: Negative Ionization.[7]
  - Detection: Multiple Reaction Monitoring (MRM).[7]
  - MRM Transitions:
    - Efavirenz: m/z 314.20 → 243.90[7]
    - Efavirenz-<sup>13</sup>C<sub>6</sub> (Internal Standard): m/z 320.20 → 249.90[7]

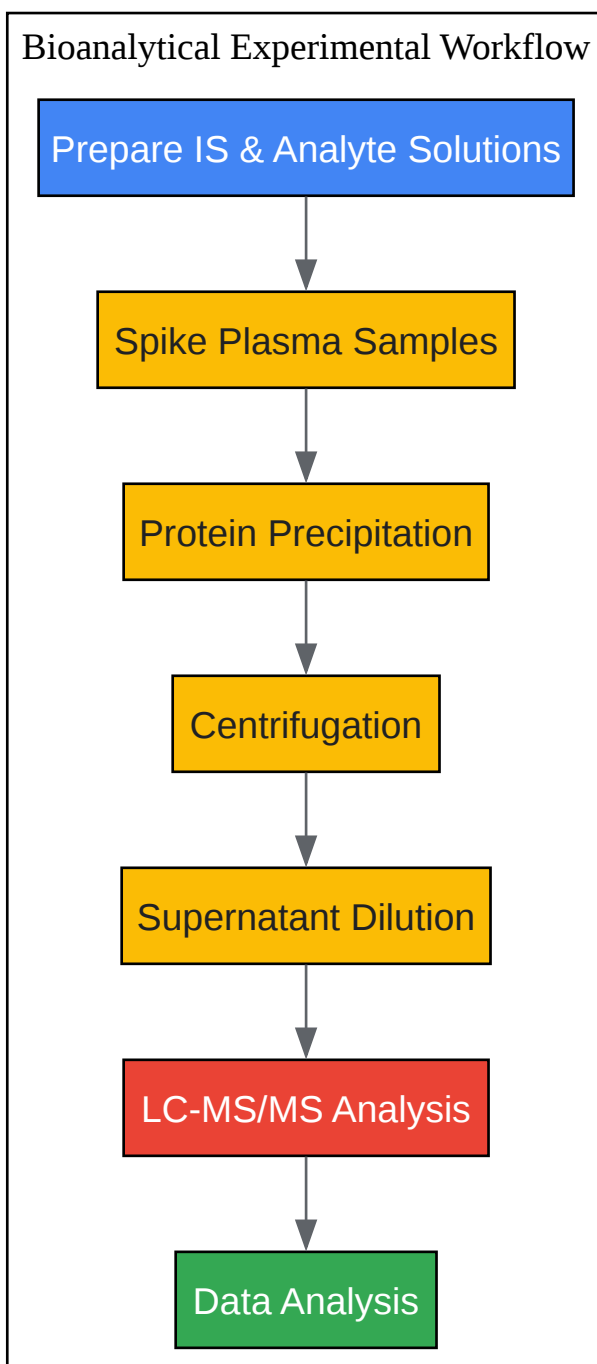
## Visualizations

The following diagrams illustrate key workflows in the selection and use of Efavirenz-<sup>13</sup>C<sub>6</sub>.



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Supplier Selection Workflow for Efavirenz-<sup>13</sup>C<sub>6</sub>.



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Experimental Workflow for Efavirenz Quantification.

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